

Technical Guide: 2-Benzothiazolethiol-d4 for Research Applications

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Compound of Interest

Compound Name: 2-Benzothiazolethiol-d4

Cat. No.: B584626

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This technical guide provides an in-depth overview of **2-Benzothiazolethiol-d4** (MBT-d4), a deuterated analogue of 2-Mercaptobenzothiazole (MBT). Primarily utilized as an internal standard in analytical chemistry, MBT-d4 is crucial for the accurate quantification of MBT in complex biological matrices. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, commercial availability, and application in validated experimental protocols.

Core Compound Properties

2-Benzothiazolethiol-d4 is a stable isotope-labeled version of 2-Mercaptobenzothiazole, a widely used rubber vulcanization accelerator. The incorporation of four deuterium atoms on the phenyl ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the unlabeled analyte and compensates for matrix effects and variations in sample processing.

Quantitative Data Summary

The physical and chemical properties of **2-Benzothiazolethiol-d4** are summarized below. Data is aggregated from various commercial suppliers and technical data sheets.

Property	Value	Citations
Chemical Name	2-Benzothiazolethiol-phenyl-d4	[1]
Synonyms	2-MBT-d4, 2-Mercaptobenzothiazole-d4	[2][3]
CAS Number	1346598-64-8	[1][2][4][5]
Unlabeled CAS Number	149-30-4	[1]
Molecular Formula	C ₇ D ₄ HNS ₂	[1][5]
Molecular Weight	171.28 g/mol	[1][2][5]
Appearance	Neat, Yellow to Orange Solid	[1][2][5]
Purity	>95% (HPLC)	[1]
Isotopic Enrichment	≥98% Deuterium	
Storage Temperature	-20°C or 2-8°C (Refrigerator)	[1][2]

Commercial Suppliers

2-Benzothiazolethiol-d4 is available from several specialized chemical suppliers who provide reference standards and isotopically labeled compounds for research and development.

Supplier	Product Code (Example)	Pack Sizes (Examples)	Citations
LGC Standards	TRC-B206652	5 mg, 50 mg	[1]
Pharmaffiliates	PA STI 010870	Inquire	[2]
Clinivex	Inquire	Inquire	[4]
CymitQuimica (TRC Brand)	TR-B206652	5 mg, 50 mg	[5]
US Biological Life Sciences	Inquire	10 mg	[3]
Alfa Chemistry	Inquire	Inquire	
MedChemExpress	HY-W653751S1	Inquire	
ChemicalBook (Marketplace)	Multiple	Multiple	

Note: Availability, product codes, and pack sizes are subject to change. Please consult the respective supplier's website for current information.

Experimental Protocol: Biomonitoring of MBT in Human Urine

The following protocol is a detailed methodology for the quantification of total 2-Mercaptobenzothiazole (MBT) in human urine using **2-Benzothiazolethiol-d4** as an internal standard (ISTD). This method is based on the high-throughput LC-MS/MS procedure developed by Gries et al. (2015) and is suitable for assessing human exposure to MBT.[\[6\]](#)

Reagents and Solutions

- Acetonitrile (ACN), HPLC or LC-MS grade
- Ammonium Acetate
- Glacial Acetic Acid

- Formic Acid
- β -glucuronidase (from E. coli)
- Ultrapure Water
- Ammonium Acetate Buffer (pH 6.5): Dissolve 38.5 g of ammonium acetate in ~250 mL of ultrapure water. Adjust the pH to 6.5 using glacial acetic acid. Transfer quantitatively to a 500 mL volumetric flask and make up to the mark with ultrapure water.
- Formic Acid Solution (1%): Add 10 mL of formic acid to ~700 mL of ultrapure water in a 1000 mL volumetric flask. Mix thoroughly and make up to the mark with ultrapure water.

Standard Preparation

- ISTD Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-Benzothiazolethiol-d4** into a 10 mL volumetric flask. Dissolve and make up to the mark with acetonitrile.
- ISTD Spiking Solution (10 μ g/mL): Pipette 100 μ L of the ISTD stock solution into a 10 mL volumetric flask and make up to the mark with acetonitrile. Store solutions at 4°C; stable for approximately four weeks.
- MBT Calibration Standards: Prepare a stock solution of unlabeled MBT (1 mg/mL) in acetonitrile. Perform serial dilutions in acetonitrile and then spike into pooled, MBT-free urine to create calibration standards covering the desired analytical range (e.g., 1-100 μ g/L). Process these standards in the same manner as the unknown samples.

Sample Preparation & Enzymatic Hydrolysis

- Thaw frozen urine samples at room temperature and mix thoroughly.
- Pipette a 0.5 mL aliquot of urine into a 1.5 mL microvial.
- Add 10 μ L of the ISTD spiking solution (10 μ g/mL) to each sample.
- Add 1 mL of the ammonium acetate buffer (pH 6.5).
- Add 5 μ L of the β -glucuronidase enzyme solution.

- Mix the sample thoroughly (e.g., vortex).
- Incubate for three hours at 37°C to hydrolyze the conjugated MBT metabolites.
- After incubation, the sample is ready for direct injection into the LC-MS/MS system.

LC-MS/MS Instrumental Analysis

This method utilizes a column-switching technique for online sample cleanup and enrichment, followed by analytical separation and detection by tandem mass spectrometry.

- Online SPE: A short pre-concentration column is used for sample cleanup and enrichment.
- Analytical Column: A C18 analytical column is used for chromatographic separation.
- Mobile Phase A: 1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Ionization Mode: Positive Electrospray Ionization (ESI+)[6]
- Detection Mode: Multiple Reaction Monitoring (MRM)

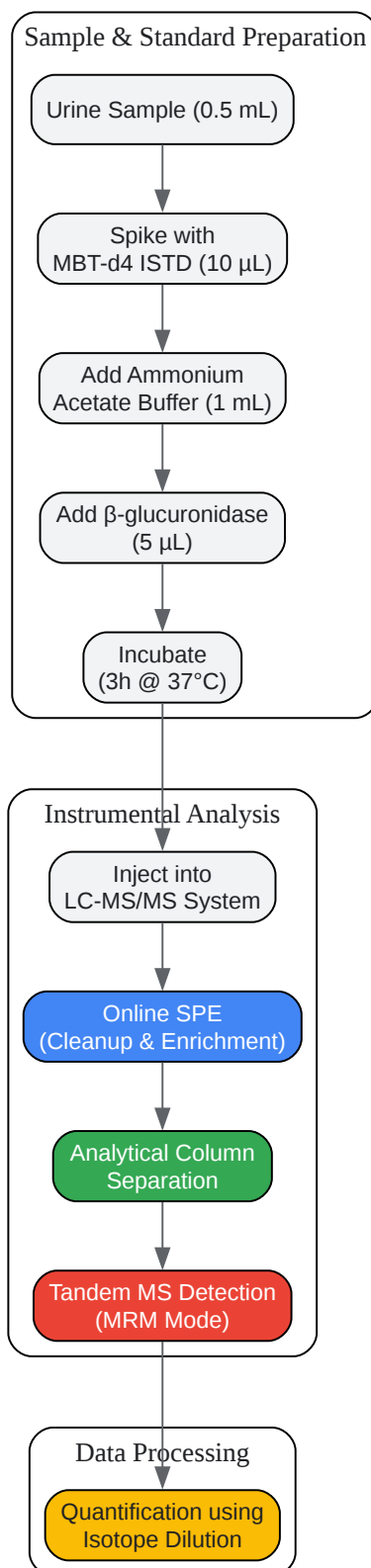
MRM Transitions

The following mass transitions should be monitored for the analyte and the internal standard.

Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Citation
2-Mercaptobenzothiazole (MBT)	167.9	135.1	124.2	
2-Benzothiazolethiol-d4 (ISTD)	171.9	139.1	128.2	

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the biomonitoring protocol described above.



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Caption: Workflow for MBT quantification in urine using MBT-d4.

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References

- 1. researchgate.net [researchgate.net]
- 2. LCMSMS - Different Precursor Ion but Same Product Ion? - Chromatography Forum [chromforum.org]
- 3. Metabolism of 2-Mercaptobenzothiazole by Rhodococcus rhodochrous - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pqri.org [pqri.org]
- 5. Efficient Degradation of 2-Mercaptobenzothiazole and Other Emerging Pollutants by Recombinant Bacterial Dye-Decolorizing Peroxidases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Rapid and sensitive LC-MS-MS determination of 2-mercaptobenzothiazole, a rubber additive, in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
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